

Application Note: Stabilization of Flexible Polyurethane Foams using Formamidine UV-1[1]

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Compound of Interest

Compound Name: Ethyl 4-[methyl(phenyl)amino]benzoate

CAS No.: 158833-49-9

Cat. No.: B13946770

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Executive Summary

This guide details the chemical basis and experimental protocols for using UV-1 (CAS: 57834-33-0) to prevent photo-oxidative degradation in flexible polyurethane (PU) foams. Unlike standard benzotriazole absorbers, UV-1 is a formamidine-class liquid UV absorber. Its liquid state allows for direct metering into the polyol phase without sedimentation, making it uniquely suited for porous, flexible foam matrices where solid dispersion is challenging.

This protocol addresses the "scorching" and "pinking" phenomena common in aromatic isocyanate (TDI/MDI) foams and provides a validated workflow for formulation, foaming, and accelerated weathering testing.

Scientific Foundation: The Chemistry of Degradation

The Problem: Quinone-Imide Formation

Flexible PU foams predominantly use aromatic isocyanates like Toluene Diisocyanate (TDI). Upon exposure to UV light (290–400 nm) and NO_x gases, the aromatic ring in the urethane backbone undergoes photo-Fries rearrangement and oxidation.

- Initiation: UV photon cleaves the N-C bond in the urethane linkage.
- Propagation: Formation of aromatic amine radicals.
- Chromophore Formation: Oxidation converts these amines into Quinone-Imides, which are intensely yellow/brown chromophores. This results in the rapid yellowing of the foam surface.

The Solution: Formamidine UV-1 Mechanism

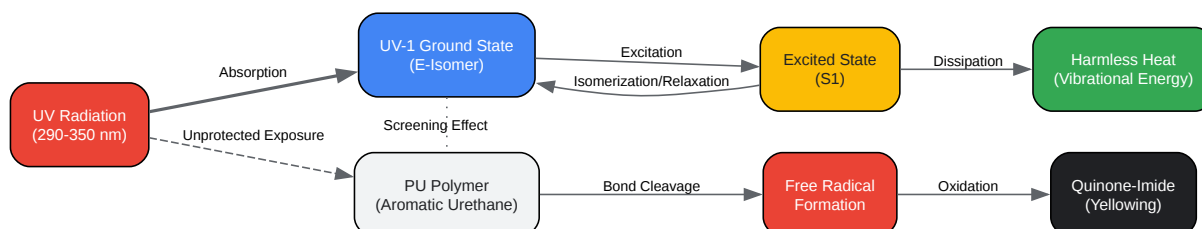
UV-1 functions via a photo-physical cycle rather than a chemical sacrificial cycle. It absorbs high-energy UV photons and dissipates the energy as harmless heat through E-Z photo-isomerization and proton transfer.

Key Advantages of UV-1:

- Synergy: Highly effective when paired with Hindered Amine Light Stabilizers (HALS) and phenolic antioxidants.
- Thermal Stability: Resistant to the high exotherms (>160°C) generated during the water-isocyanate blowing reaction.

Mechanism Visualization

The following diagram illustrates the energy dissipation pathway of UV-1 compared to the degradation pathway of the PU polymer.



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Figure 1: The competitive absorption mechanism. UV-1 intercepts UV photons before they can cleave the PU backbone, dissipating energy via non-destructive relaxation.

Material Selection & Formulation

To achieve optimal light stability ($\Delta E < 5.0$ after 24h UV exposure), UV-1 should not be used in isolation. A synergistic "B-blend" is required.

Recommended Formulation (Parts by Weight)

Component	Function	Dosage (pphp)*	Notes
Polyether Polyol	Base Resin	100.0	MW ~3000–3500 (Triol)
UV-1	UV Absorber	0.5 – 1.0	Liquid Formamidine
HALS (e.g., UV-622)	Radical Scavenger	0.3 – 0.5	Synergist; prevents surface chalking.
Antioxidant (AO 1135)	Thermal Stabilizer	0.3 – 0.5	Prevents scorch during exotherm.
Water	Blowing Agent	3.0 – 4.5	Determines foam density.
Silicone Surfactant	Cell Stabilizer	0.8 – 1.2	Regulates cell size/openness.
Amine Catalyst	Blow/Gel Catalyst	0.15 – 0.25	e.g., DABCO 33-LV.
Tin Catalyst	Gel Catalyst	0.15 – 0.25	e.g., Stannous Octoate.
TDI (80/20)	Isocyanate	Index 105	Toluene Diisocyanate.

*pphp = parts per hundred polyol

Experimental Protocol: Foam Synthesis

Safety Warning: Isocyanates are sensitizers. Perform all work in a fume hood with appropriate PPE (respirator, nitrile gloves).

Phase 1: Masterbatch Preparation (The "B-Side")

- Weighing: Into a 1L PE cup, weigh the Polyol.
- Stabilizer Addition: Add UV-1, HALS, and Antioxidant.[1]
 - Critical Step: Mix at 1000 RPM for 60 seconds. UV-1 is liquid and miscible; ensure no streaks remain.
- Additives: Add Water, Silicone, and Amine Catalyst. Mix again (1000 RPM, 30s).
- Tin Catalyst: Add Stannous Octoate last, just before foaming. (Tin catalysts hydrolyze in water; minimizing contact time is crucial).

Phase 2: Reacting & Foaming

- Isocyanate Addition: Add the calculated amount of TDI to the B-Side cup.
- High-Shear Mixing: Immediately mix with a high-shear dispersion blade at 3000 RPM for exactly 7 seconds.
 - Note: Under-mixing causes splits; over-mixing causes collapse.
- Pouring: Pour the mixture rapidly into a prepared cake box (30cm x 30cm x 30cm) lined with release paper.
- Rise Measurement: Record the Cream Time (start of rise) and Rise Time (end of expansion).
 - Target: Cream Time: 10–12s; Rise Time: 90–110s.
- Curing: Allow the foam to cure in a fume hood for 24 hours. The internal temperature may reach 160°C; do not disturb.

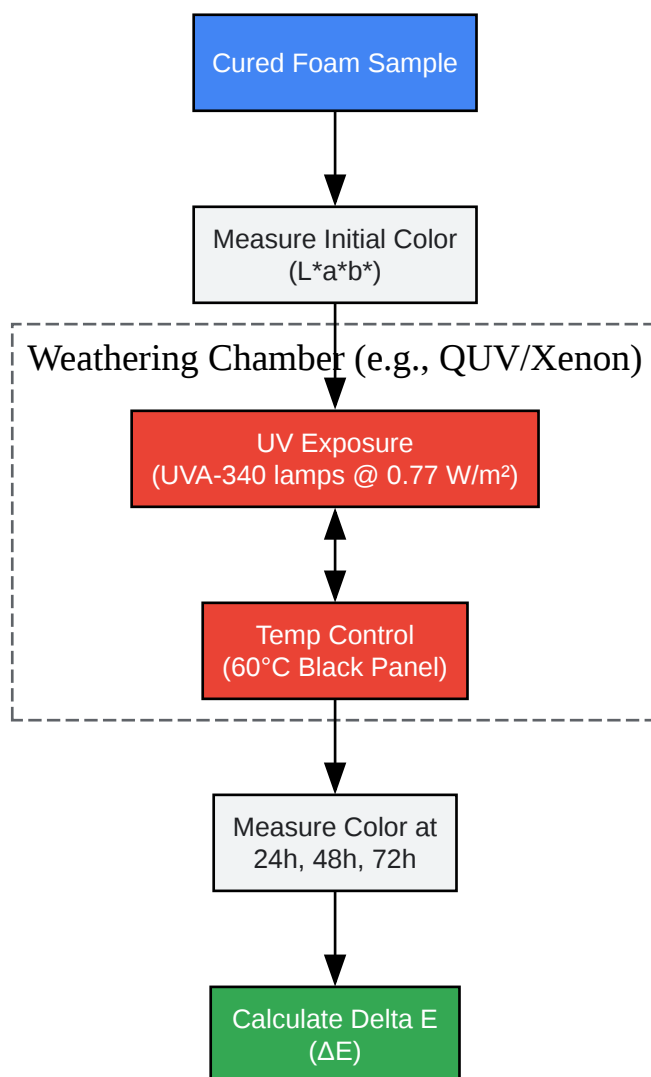
Validation Protocol: Accelerated Weathering

To validate the efficacy of UV-1, use ASTM D1148 or ASTM G154 standards.

Sample Preparation

- Cut foam samples (5cm x 5cm x 1cm) from the center of the bun to avoid skin effects.
- Measure initial color () using a spectrophotometer (e.g., Datacolor or HunterLab) against a white tile backing.

Exposure Workflow (ASTM D1148 / G154)



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Figure 2: Validation workflow for determining color stability.

Data Analysis (Delta E Calculation)

Calculate the total color difference (

) using the CIE

formula:

Performance Benchmarks (24h Exposure):

- Unstabilized Control:
(Severe yellow/brown shift).
- UV-1 Stabilized (1.0 pphp):
(Slight shift).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Foam Collapse	UV-1 acidity interfering with amine catalyst.	Increase amine catalyst by 0.02 pphp or check UV-1 pH compatibility.
Scorch (Center Discoloration)	High exotherm oxidation.	Ensure Antioxidant (AO 1135) is present. UV-1 handles light, not thermal scorch.
Greasy Surface	UV-1 migration.	Dosage > 2.0 pphp is too high. Reduce dosage or check compatibility with polyol MW.
Poor UV Results	Surface skin removal.	Ensure samples are cut from the core, or test the integral skin if that is the final application.

References

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